

# Proper Disposal of Tyvelose: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Tyvelose

Cat. No.: B8120476

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For immediate reference, **Tyvelose** is not classified as a hazardous substance according to the Globally Harmonized System (GHS)[1]. However, adherence to proper laboratory disposal protocols is essential to ensure a safe working environment and regulatory compliance. This guide provides detailed procedures for the proper disposal of **Tyvelose** in research and drug development settings.

## Chemical and Physical Properties

A summary of key quantitative data for **Tyvelose** is presented below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>4</sub> [2][3][4]
Molecular Weight	148.16 g/mol [2][4][5]
CAS Number	5658-12-8[1][3][4]
Appearance	Not determined, likely a solid[1]
Solubility	Soluble in DMF (20 mg/ml), DMSO (20 mg/ml), Ethanol (10 mg/ml), and PBS (pH 7.2) (10 mg/ml)[3]
Flammability	Product is not flammable[1]

## Disposal Procedures

The appropriate disposal method for **Tyvelose** depends on its physical state (solid or in solution) and the nature of any associated chemicals. Always consult your institution's specific waste disposal guidelines and local regulations before proceeding.

### Step-by-Step Disposal Guidance:

- Assess the Waste Stream:
  - Determine if the **Tyvelose** waste is in its pure, solid form or dissolved in a solvent.
  - Identify any other chemicals or contaminants present in the waste.
- Pure, Uncontaminated **Tyvelose** (Solid):
  - Collect the solid waste in a designated, clearly labeled container for non-hazardous solid chemical waste.
  - Ensure the container is sealed to prevent dust inhalation.
  - Dispose of the container through your institution's established chemical waste management program.
- **Tyvelose** Solutions:
  - Aqueous Solutions: If **Tyvelose** is dissolved in water with no other hazardous chemicals, it can often be disposed of down the drain with a copious amount of water. However, it is critical to first verify that this is permissible under your local wastewater regulations.
  - Solvent Solutions: If **Tyvelose** is dissolved in a flammable or hazardous solvent (e.g., DMSO, Ethanol), the solution must not be poured down the drain.
    - Collect the waste solution in a designated, properly labeled container for hazardous chemical waste. The label should clearly identify all chemical constituents.
    - Store the container in a designated satellite accumulation area for hazardous waste.

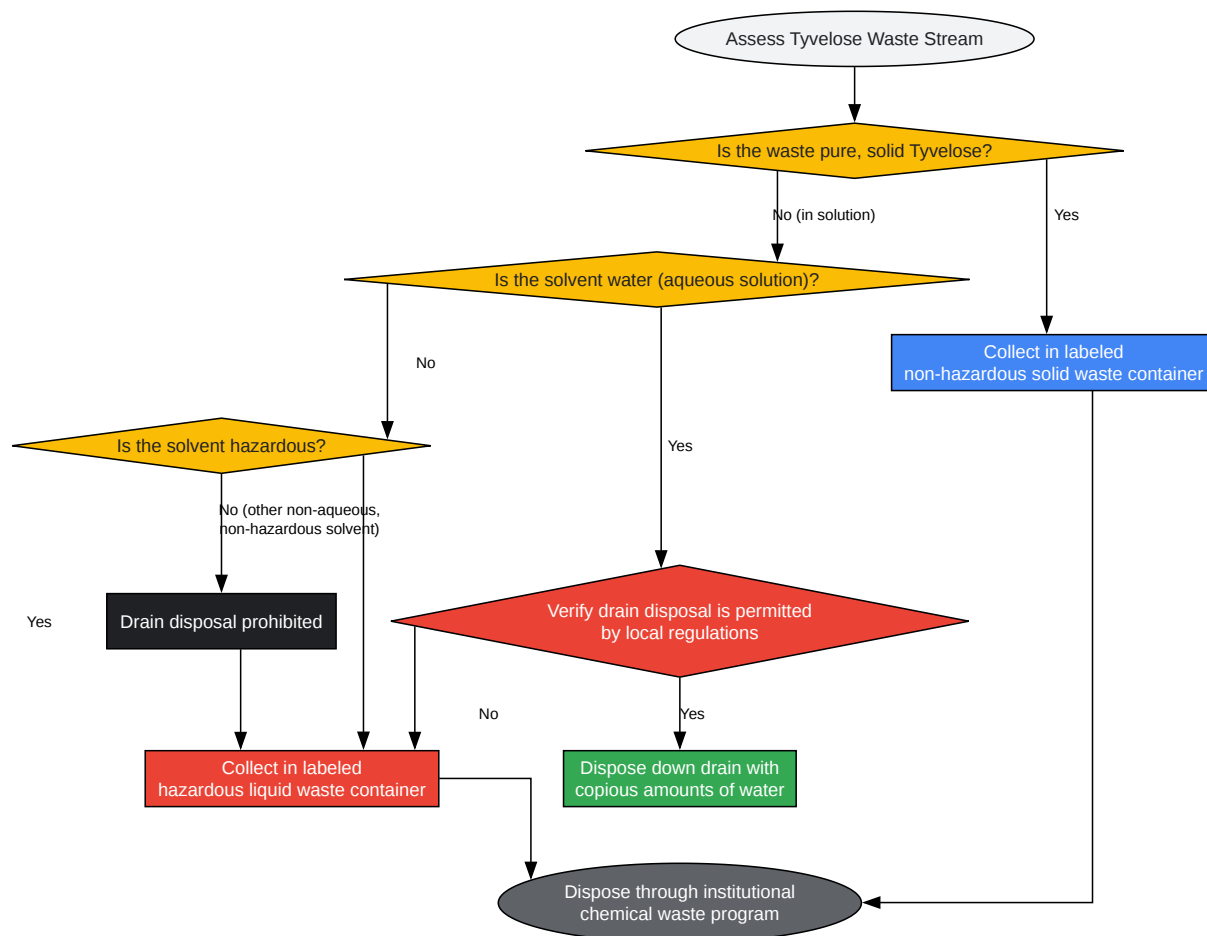
- Arrange for disposal through your institution's hazardous waste management program.
- Contaminated Materials:
  - Any materials that have come into contact with **Tyvelose**, such as gloves, weigh boats, and pipette tips, should be evaluated for contamination.
  - If these materials are also contaminated with hazardous chemicals, they must be disposed of as hazardous waste.
  - If they are only contaminated with non-hazardous **Tyvelose**, they can typically be disposed of as regular laboratory waste, in accordance with your institution's policies.

## Experimental Protocols

This document does not cite specific experiments. The disposal procedures provided are based on the chemical's safety data sheet and general best practices for laboratory chemical waste management.

## Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Tyvelose**.



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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. D-Tyvelose | C<sub>6</sub>H<sub>12</sub>O<sub>4</sub> | CID 12303782 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 4. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 5. alpha-Tyvelopyranose | C<sub>6</sub>H<sub>12</sub>O<sub>4</sub> | CID 448819 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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